

# Basic Violet 1 CAS number and molecular weight.

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## Compound of Interest

Compound Name:	Violet 1
CAS No.:	1342-01-4
Cat. No.:	B1169967

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## An In-depth Technical Guide to Basic Violet 1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Basic **Violet 1** (Methyl Violet), a synthetic organic compound with diverse applications in research and industry. This document details its chemical and physical properties, provides experimental protocols for its synthesis and purification, and outlines its use as a biological stain.

### Core Properties and Specifications

Basic **Violet 1**, identified by the CAS number 8004-87-3, is a triarylmethane dye. It is noteworthy that Basic **Violet 1** is not a single compound but rather a mixture of N-methylated pararosanilines, primarily tetra-, penta-, and hexamethylated derivatives. This compositional variability leads to discrepancies in reported molecular formulas and weights.

For clarity, the properties of the predominant components are summarized below.

Property	Value	Reference Molecular Formula	Reference Molecular Weight (g/mol)
CAS Number	8004-87-3	-	-
Synonyms	Methyl Violet 2B, Aniline Violet, Dahlia Violet B, C.I. 42535	-	-
Appearance	Green to dark green crystalline powder with a metallic luster	-	-
Melting Point	137 °C	-	-
$\lambda_{\max}$	583-587 nm in water	-	-
Component 1	Hexamethylpararosaniline Chloride (Crystal Violet)	C <sub>25</sub> H <sub>30</sub> ClN <sub>3</sub>	407.98
Component 2	A common technical grade formulation	C <sub>24</sub> H <sub>28</sub> ClN <sub>3</sub>	393.95
Alternative Formulation	A sulfated form	C <sub>29</sub> H <sub>28</sub> N <sub>3</sub> NaO <sub>7</sub> S <sub>2</sub>	617.67

## Synthesis of Basic Violet 1 (Methyl Violet)

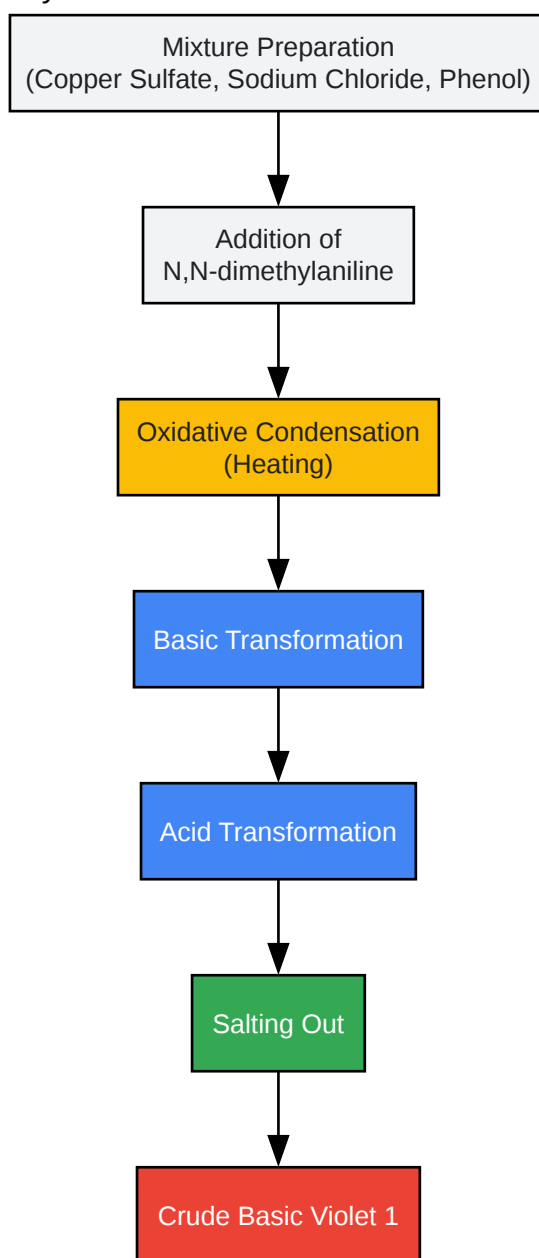
The industrial synthesis of Basic **Violet 1** is achieved through the oxidative condensation of N,N-dimethylaniline. The following protocol is a representative method.<sup>[1]</sup>

### Experimental Protocol: Synthesis

- **Reaction Mixture Preparation:** In a suitable reaction vessel, create an intimate mixture of finely ground copper (II) sulfate (hydrated), dried sodium chloride, and phenol.
- **Addition of N,N-dimethylaniline:** To the stirred mixture, gradually add N,N-dimethylaniline.

- Oxidative Condensation: Heat the reaction mixture to facilitate the oxidative condensation of N,N-dimethylaniline. The copper sulfate acts as the oxidizing agent.
- Basic Transformation: Following the condensation, the reaction product is subjected to a basic transformation.
- Acid Transformation and Salting Out: The product is then treated with acid and subsequently salted out to precipitate the crude Basic **Violet 1**.

#### Synthesis Workflow of Basic Violet 1



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A simplified workflow for the synthesis of Basic **Violet 1**.

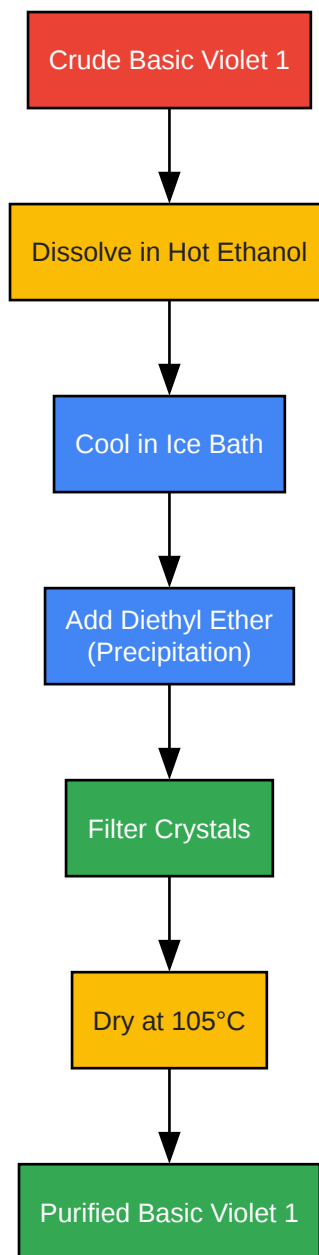
## Purification of Basic **Violet 1**

Crude Basic **Violet 1** can be purified to remove impurities, enhancing its suitability for specific applications. A general method involves recrystallization.

### Experimental Protocol: General Purification

- Dissolution: Dissolve the crude Basic **Violet 1** in hot ethanol.
- Precipitation: Cool the ethanolic solution in an ice bath and add diethyl ether to precipitate the purified dye.
- Isolation: Filter the precipitated crystals from the solution.
- Drying: Dry the purified Basic **Violet 1** at 105 °C.

## Purification Workflow of Basic Violet 1



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A general workflow for the purification of Basic **Violet 1**.

## Application as a Biological Stain

Basic **Violet 1**, often referred to as Crystal Violet in this context, is a widely used stain in microbiology and cell biology for visualizing cells and quantifying cell viability.

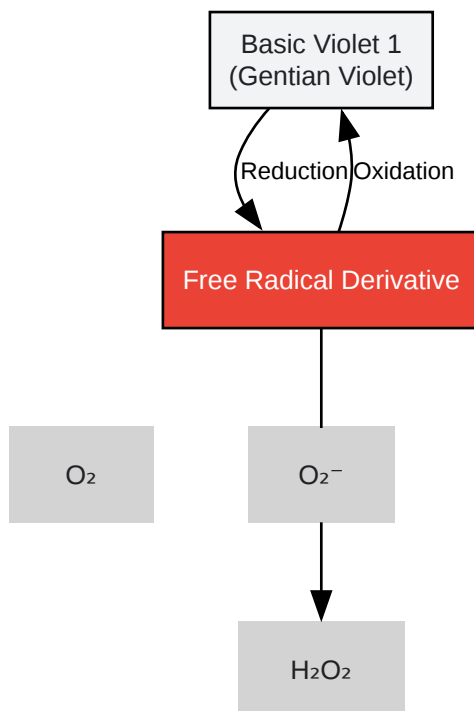
## Experimental Protocol: Crystal Violet Staining for Cell Viability

- **Cell Seeding:** Seed adherent cells in a multi-well plate at a density of 10,000-20,000 cells per well and incubate for at least 24 hours to allow for attachment.
- **Cell Treatment:** Expose the cells to the experimental conditions (e.g., drug treatment).
- **Fixation:** Gently wash the cells with Phosphate-Buffered Saline (PBS) and then fix them with 100% methanol for 10 minutes.
- **Staining:** Remove the fixative and add a 0.1% to 0.5% (w/v) solution of Crystal Violet to each well, ensuring the cell monolayer is completely covered. Incubate for 10-30 minutes at room temperature.
- **Washing:** Aspirate the staining solution and wash the wells multiple times with deionized water to remove excess stain.
- **Solubilization:** Air dry the plate and then add a solubilization solution (e.g., 10% acetic acid or 1% SDS) to each well. Incubate for 15-30 minutes, potentially with gentle agitation, to dissolve the bound dye.
- **Absorbance Measurement:** Measure the absorbance of the solubilized dye in a microplate reader at a wavelength of approximately 590 nm. The absorbance is proportional to the number of viable cells.

## Reductive Metabolism

While specific signaling pathways involving Basic **Violet 1** are not well-documented, its reductive metabolism has been described. This process can lead to the formation of a free radical derivative.

## Reductive Metabolism of Basic Violet 1



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A diagram illustrating the reductive metabolism of Basic **Violet 1**.

## Safety and Handling

Basic **Violet 1** is harmful if swallowed or inhaled and can cause skin and eye irritation. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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## References

- [1. Basic Violet 1 | 8004-87-3 \[chemicalbook.com\]](#)
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